

"troubleshooting low yield in 4-hydroxy-6,7-dimethoxyquinoline-3-carboxylic acid synthesis"

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Compound of Interest

Compound Name: 4-Hydroxy-6,7-dimethoxyquinoline-3-carboxylic acid

Cat. No.: B7817658

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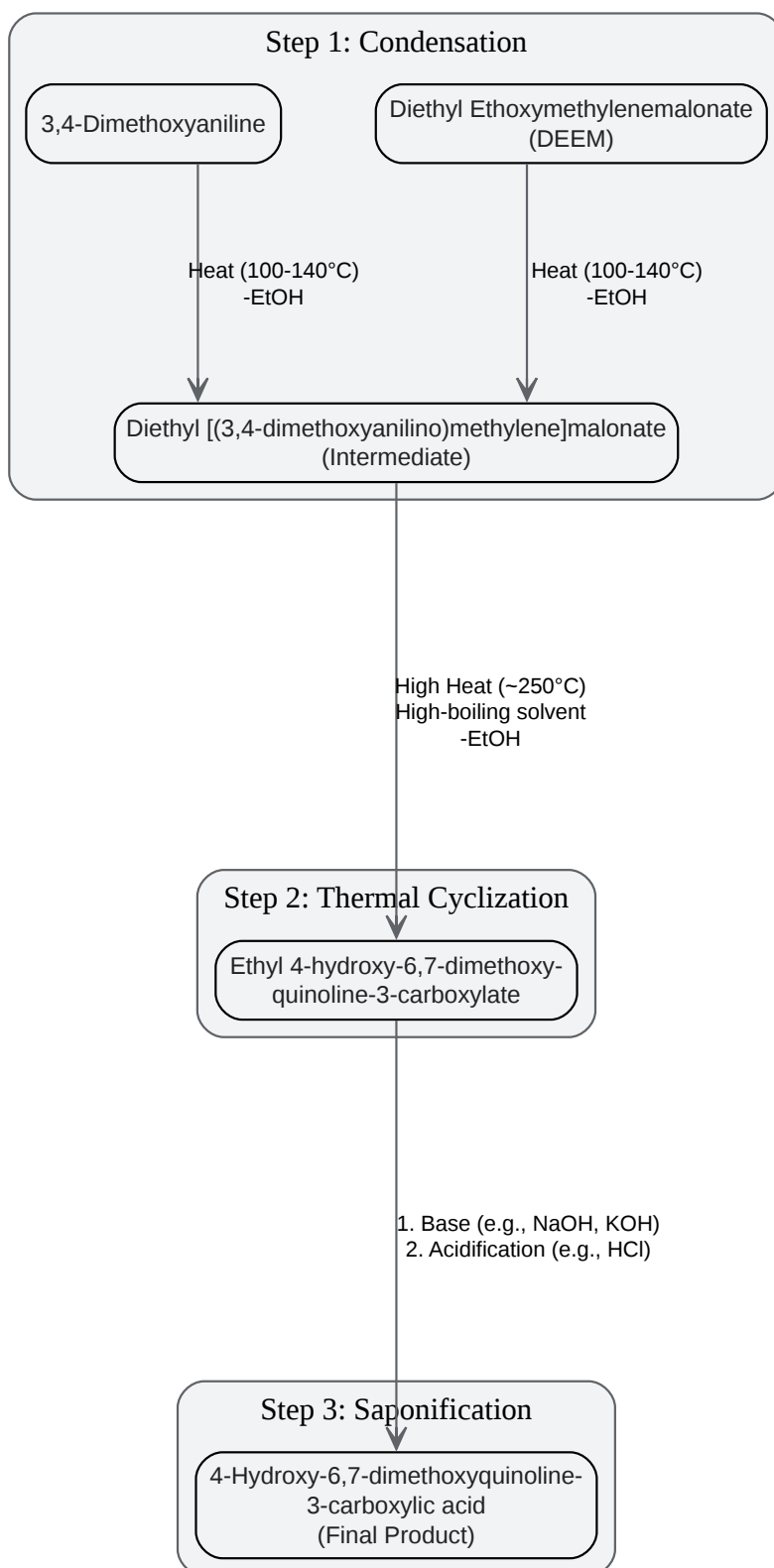
Technical Support Center: Synthesis of 4-Hydroxy-6,7-dimethoxyquinoline-3-carboxylic Acid

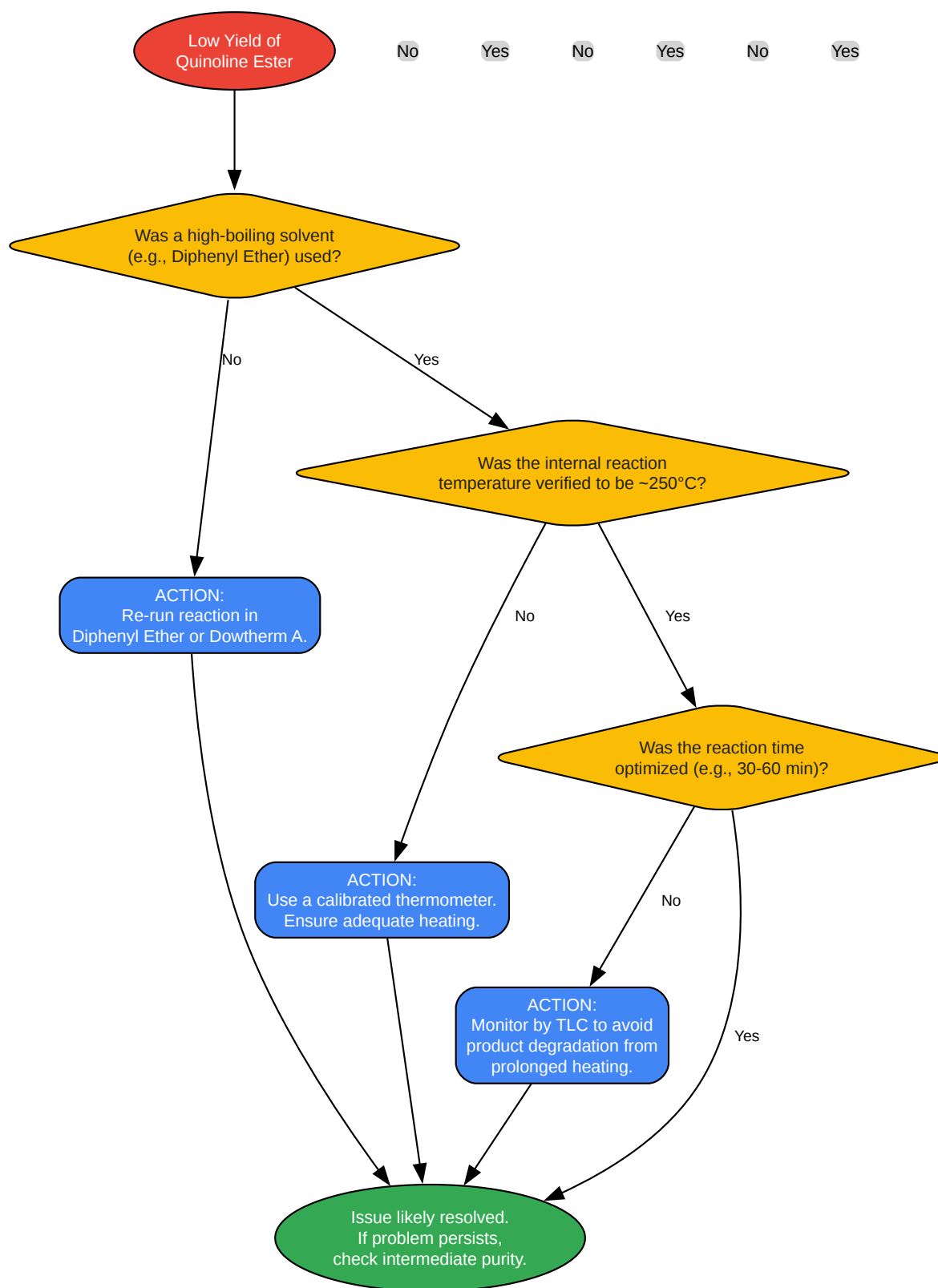
Welcome to the technical support center for the synthesis of **4-hydroxy-6,7-dimethoxyquinoline-3-carboxylic acid**. This guide is designed for researchers, chemists, and drug development professionals to navigate the complexities of this multi-step synthesis, troubleshoot common issues leading to low yield, and optimize reaction conditions for a successful outcome.

Synthesis Overview: The Gould-Jacobs Reaction

The most common and reliable route to synthesizing **4-hydroxy-6,7-dimethoxyquinoline-3-carboxylic acid** is the Gould-Jacobs reaction.^{[1][2]} This is a multi-step process that begins with a condensation, followed by a high-temperature cyclization, and concludes with a saponification step. Each stage presents unique challenges that can impact the overall yield and purity of the final product.

The overall synthetic pathway is illustrated below:





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References

- 1. Gould–Jacobs reaction - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
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